

An In-depth Technical Guide to the Safe Handling of Diethyl 4-nitrobenzylphosphonate

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Compound of Interest

Compound Name: Diethyl 4-nitrobenzylphosphonate

Cat. No.: B1200858

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Diethyl 4-nitrobenzylphosphonate**, a chemical intermediate utilized in various research and development applications. The following sections detail the physical and chemical properties, toxicological data, and essential safety protocols to ensure the well-being of laboratory personnel and the integrity of experimental work.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling. Below is a summary of the key properties of **Diethyl 4-nitrobenzylphosphonate**.

Property	Value	Reference
CAS Number	2609-49-6	[1][2][3][4]
Molecular Formula	C ₁₁ H ₁₆ NO ₅ P	[2][3][4]
Molecular Weight	273.22 g/mol	[2][3][4]
Appearance	Orange-Yellow to Red Liquid	[3][4]
Boiling Point	151 °C at 0.1 mmHg	[1][3][4]
Density	1.24 g/mL	[1][3][4]
Refractive Index	1.522 - 1.526	[1][3][4]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]

Toxicological Information and Hazard Identification

Diethyl 4-nitrobenzylphosphonate is classified as acutely toxic if swallowed.[2] The GHS classification indicates it is a hazardous substance requiring careful handling.[2]

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	GHS06 (Skull and crossbones)	Danger	H301: Toxic if swallowed

The toxicological properties have not been fully investigated, and therefore, the compound should be handled with the utmost care, assuming it may have other potential hazards.[5]

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is crucial for minimizing exposure and ensuring a safe laboratory environment.

3.1. General Handling and Storage

- Handling: Always handle **Diethyl 4-nitrobenzylphosphonate** in a well-ventilated area, preferably within a chemical fume hood.^[5]^[6] Avoid contact with skin, eyes, and clothing.^[5]^[7] Do not breathe mist, vapors, or spray.^[5] Wash hands thoroughly after handling.^[5]^[6]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.^[5]^[6] Keep away from incompatible materials such as strong oxidizing agents.^[6]

3.2. Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the primary barrier against chemical exposure. The following diagram outlines the recommended PPE based on the handling procedure.

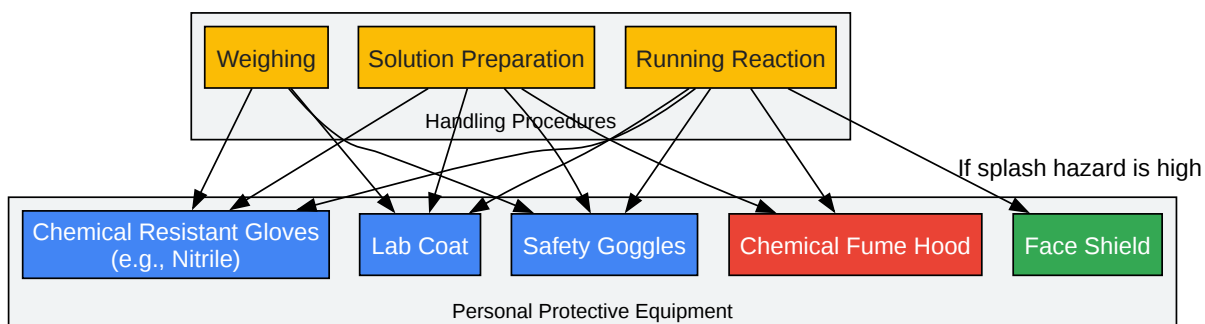


Figure 1: PPE Selection Workflow

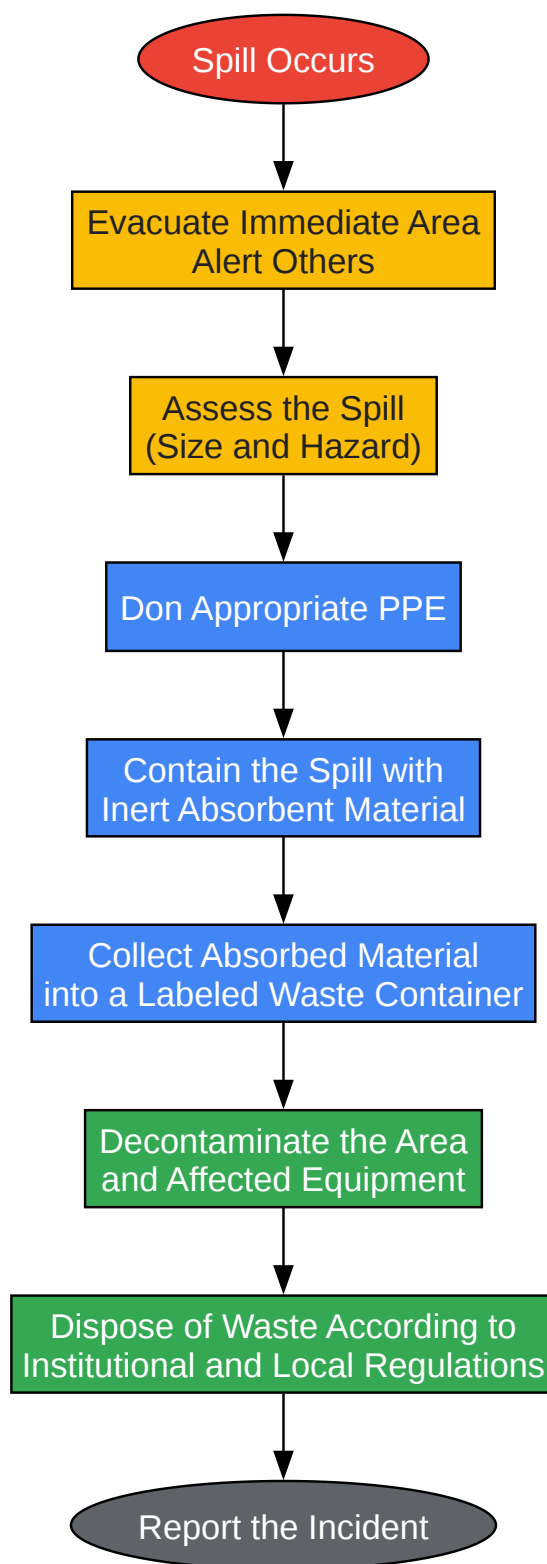


Figure 2: Chemical Spill Response Workflow

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Diethyl 4-nitrobenzylphosphonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200858#safety-and-handling-precautions-for-diethyl-4-nitrobenzylphosphonate]

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